

4-Methyl-1,4-diazepan-5-one Hydrochloride: A Technical Literature Review

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-Methyl-1,4-diazepan-5-one hydrochloride

Cat. No.: B1320064

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For the Attention of Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive literature review of **4-Methyl-1,4-diazepan-5-one hydrochloride** (CAS RN: 329794-41-4). Due to the limited availability of specific research on this compound, this review extends to its structural class, N-alkylated 1,4-diazepan-5-ones, to infer potential synthetic routes, physicochemical properties, and biological activities. Information on the well-studied 1,4-benzodiazepine class, particularly diazepam, is included to provide a broader context for potential mechanisms of action.

Chemical and Physical Properties

4-Methyl-1,4-diazepan-5-one hydrochloride is a seven-membered heterocyclic compound containing two nitrogen atoms.^[1] The hydrochloride salt form typically enhances its water solubility, making it more amenable for pharmaceutical formulations.^[1]

Property	Value	Source
CAS Number	329794-41-4	[1] [2] [3]
Molecular Formula	C6H13ClN2O	[1] [3]
Molecular Weight	164.63 g/mol	[1]
Synonyms	hexahydro-4-methyl-5H-1,4-Diazepin-5-one hydrochloride	[1]

Synthesis and Characterization

While a specific, detailed experimental protocol for the synthesis of **4-Methyl-1,4-diazepan-5-one hydrochloride** is not readily available in the published literature, general synthetic strategies for N-alkyl-1,4-diazepin-5-ones have been reported. One common method is the Schmidt reaction, which involves the ring expansion of N-alkyl-4-piperidones.

A generalized experimental workflow for such a synthesis is proposed below.

Synthesis of N-Methyl-4-piperidone

4-Piperidone Methylating Agent (e.g., Methyl Iodide)

Base (e.g., K₂CO₃) in Solvent (e.g., Acetonitrile)

Alkylation

N-Methyl-4-piperidone

Schmidt Ring Expansion

N-Methyl-4-piperidone

Hydrazoic Acid (HN₃) or Sodium Azide in Acid

Schmidt Reaction

4-Methyl-1,4-diazepan-5-one

Salt Formation

4-Methyl-1,4-diazepan-5-one

HCl in an organic solvent (e.g., Ethanol)

Protonation

4-Methyl-1,4-diazepan-5-one hydrochloride

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